

Advanced techniques for handling encrypted data with MSAB XRY Pro

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MSAB

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Technical Support Center: MSAB XRY Pro

Scenario: This guide is for researchers and corporate security professionals within a pharmaceutical research setting. It addresses the use of **MSAB** XRY Pro in the context of internal investigations, such as intellectual property theft, where proprietary research data may be encrypted on a mobile device.

Frequently Asked Questions (FAQs)

???+ question "What is **MSAB** XRY Pro and when should our lab use it?"

???+ question "What types of encryption can XRY Pro handle?"

???+ question "What is the difference between 'BFU' and 'AFU' states, and how does it affect data extraction?"

???+ question "Can XRY Pro extract data from specific research-related apps like secure messaging or cloud storage clients?"

???+ question "Is specialized training required to operate XRY Pro?"

Troubleshooting Guide

???+ question "Issue: The extraction process fails at the initial connection stage."

???+ question "Issue: A passcode is required, and the brute-force attempt is taking too long."

???+ question "Issue: The extraction is successful, but the research data from a specific encrypted app is unreadable."

???+ question "Issue: The Full File System (FFS) extraction fails on a newer device model (e.g., Google Pixel, Samsung Galaxy S-series)."

Quantitative Data & Performance Metrics

Disclaimer:The following data is illustrative, based on typical performance expectations for digital forensic tools. Actual success rates and times will vary significantly based on device model, chipset, operating system version, password complexity, and the specific exploit available.

Table 1: Illustrative Decryption/Bypass Success Rates by Device State & OS

Device State	Operating System	Encryption Type	Illustrative Success Rate	Key XRY Pro Technique
AFU (After First Unlock)	Android 11+	File-Based Encryption (FBE)	High	RAM Dump, Targeted Exploits[1][2]
AFU (After First Unlock)	iOS 16+	File-Based Encryption (FBE)	Medium-High	Filesystem Extraction, Exploit
BFU (Before First Unlock)	Android 11+	File-Based Encryption (FBE)	Medium	Advanced Brute-Force[3][4]
BFU (Before First Unlock)	Android <10	Full-Disk Encryption (FDE)	Medium-High	Brute-Force, Exploits[5][6]

Experimental Protocols

Protocol 1: Data Extraction from a Locked Android Device (AFU State)

This protocol outlines the standard methodology for extracting and decrypting data from a company-issued Android device that has been unlocked at least once since its last reboot.

1.0. Preparation & Authorization: 1.1. Obtain necessary legal and corporate authorization for the device seizure and data extraction. 1.2. Document the chain of custody for the device. 1.3. Prepare a forensic workstation with the latest version of **MSAB XRY Pro** and all necessary device drivers installed.

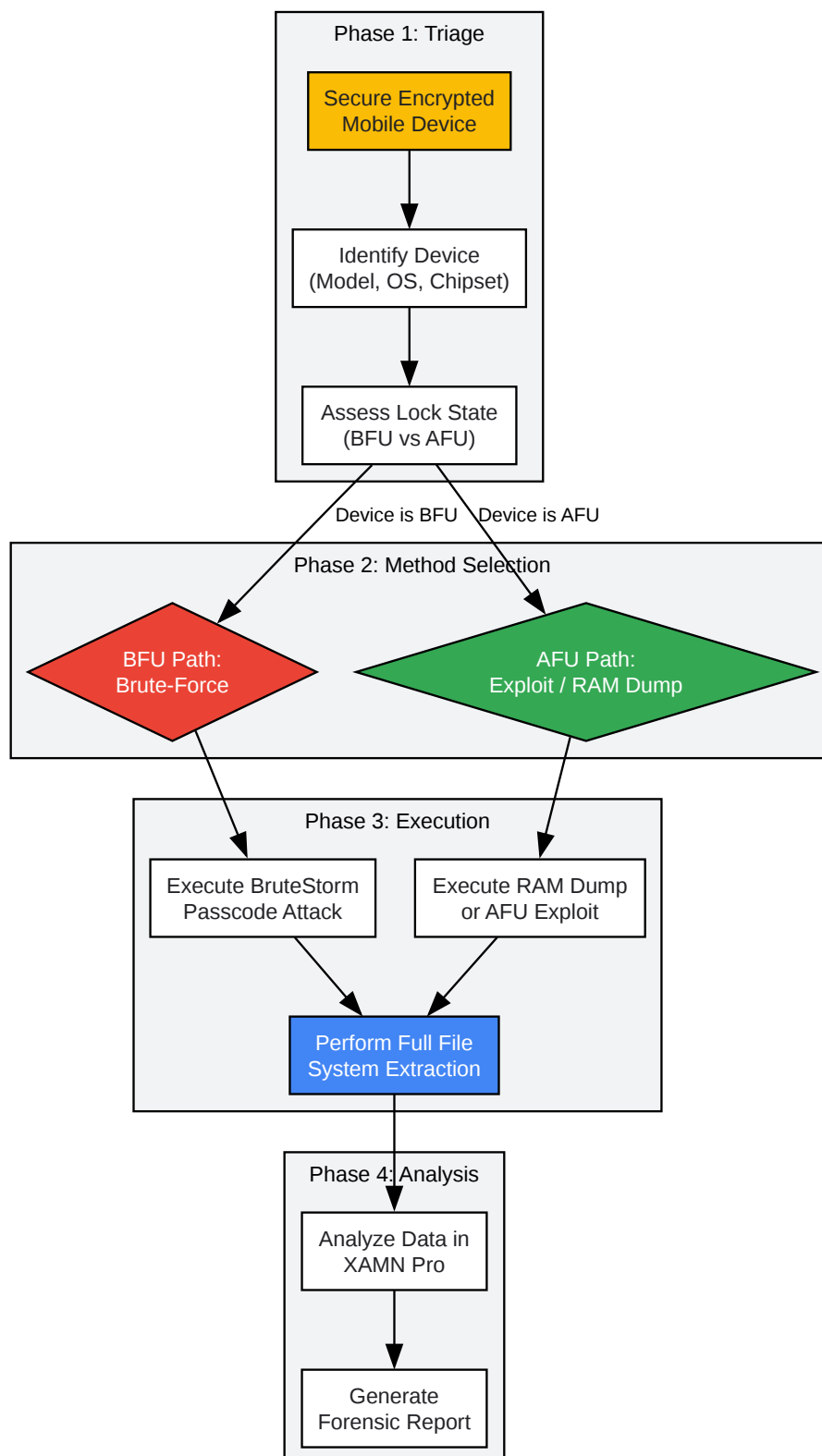
2.0. Device Triage & Connection: 2.1. Visually inspect the device for damage and note its physical state. 2.2. Connect the device to the forensic workstation using the appropriate USB cable. 2.3. Launch XRY Pro and allow it to automatically identify the device. If not identified, manually select the correct profile based on make, model, and chipset.

3.0. Extraction & Decryption: 3.1. XRY Pro will indicate that the device is locked. 3.2. Select the recommended exploit for an AFU device. This will often involve initiating a RAM dump to attempt to recover the passcode from memory.[7][8] 3.3. Follow the on-screen, step-by-step instructions precisely.[9] This may require placing the device into a specific mode or performing a sequence of actions. 3.4. If the passcode is recovered, XRY will use it to enable a Full File System (FFS) or physical extraction. 3.5. The software will proceed to extract and decrypt the data, creating a secure .xry file to maintain data integrity.[9]

4.0. Analysis & Reporting: 4.1. Once the extraction is complete, disconnect the device and update the chain of custody documentation. 4.2. Import the .xry file into the XAMN analysis tool.[10] 4.3. Analyze the decoded data, focusing on research-specific applications, documents, and communication logs relevant to the investigation. 4.4. Generate a forensic report detailing the steps taken and the findings.

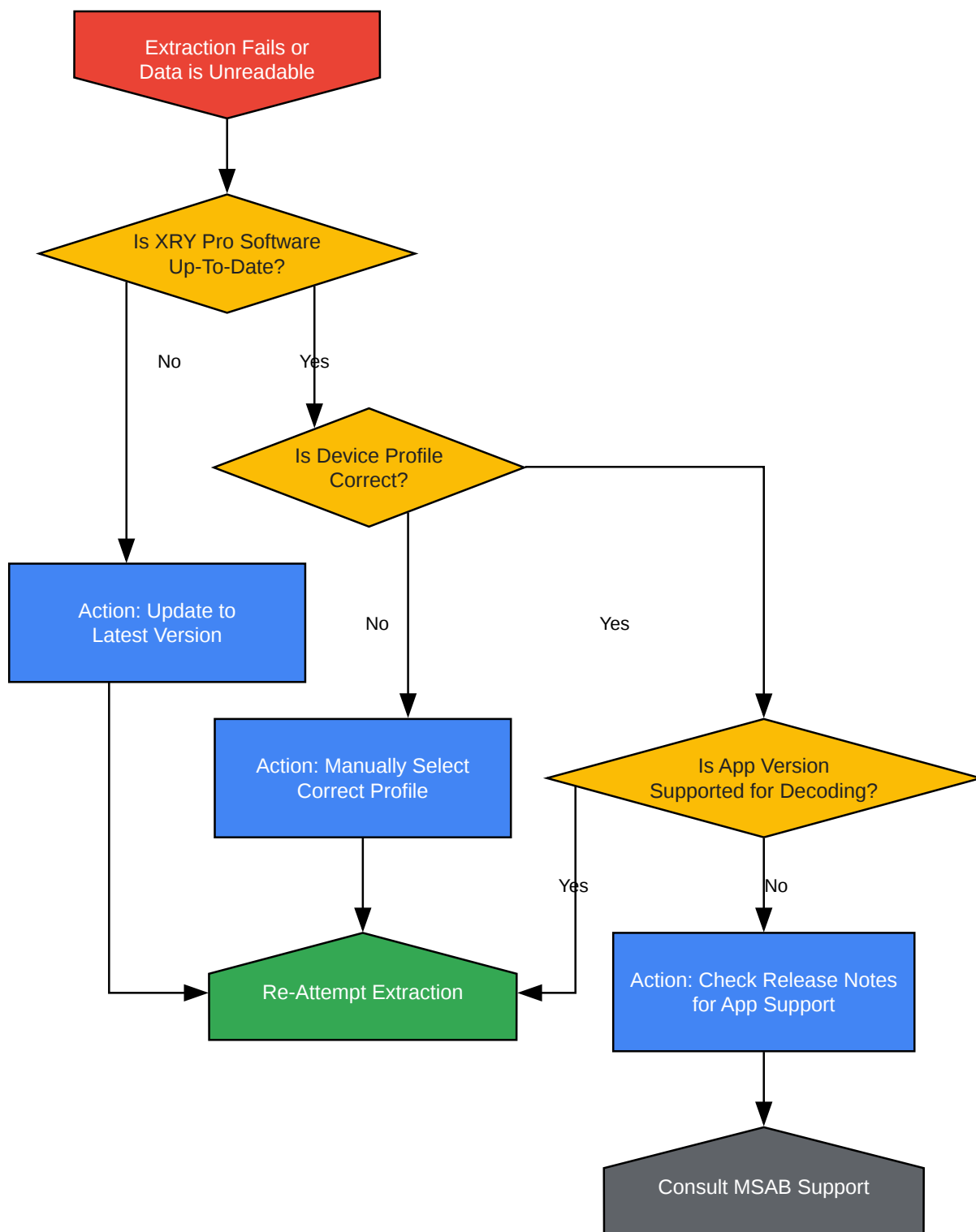
Visualizations

Workflow & Decision Diagrams



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Encrypted Device Extraction Workflow



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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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